

# Technical Guide: Safety and Handling of Cyclohexanedimethanol

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## Compound of Interest

Compound Name: **1,1-Cyclohexanedimethanol**

Cat. No.: **B1582361**

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**A Note on Isomers:** This document provides a comprehensive overview of the material safety data for 1,4-Cyclohexanedimethanol. It is important to note that a thorough search for safety and toxicological data on **1,1-Cyclohexanedimethanol** did not yield specific material safety data sheets or in-depth experimental studies. The information presented herein pertains to the commercially significant 1,4-isomer, which consists of a mixture of cis and trans isomers.

## Chemical Identification and Physical Properties

1,4-Cyclohexanedimethanol (CHDM) is a cycloaliphatic diol that serves as a crucial monomer in the synthesis of high-performance polymers, such as polyesters and polyurethanes.<sup>[1][2]</sup> Its chemical structure, featuring a cyclohexane ring, imparts rigidity and thermal stability to the resulting polymers.<sup>[2]</sup>

Table 1: Physical and Chemical Properties of 1,4-Cyclohexanedimethanol

Property	Value	References
Molecular Formula	C8H16O2	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	144.21 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
CAS Number	105-08-8	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Appearance	White solid	<a href="#">[2]</a> <a href="#">[6]</a>
Melting Point	41-61 °C	<a href="#">[4]</a> <a href="#">[6]</a>
Boiling Point	283-288 °C	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Density	1.0381 g/cm <sup>3</sup> at 25 °C	<a href="#">[3]</a> <a href="#">[4]</a>
Flash Point	162-166 °C	<a href="#">[3]</a> <a href="#">[7]</a>
Autoignition Temperature	309 °C (584 °F)	<a href="#">[5]</a>
Solubility in Water	920,000 mg/L at 20 °C	<a href="#">[3]</a>
Vapor Density	5 (Air = 1)	<a href="#">[3]</a> <a href="#">[5]</a>

## Toxicological Profile

The toxicological properties of 1,4-Cyclohexanediethanol have been evaluated through various studies, indicating low acute toxicity.

Table 2: Summary of Toxicological Data

Endpoint	Species	Route	Result	References
Acute Oral Toxicity	Rat	Oral	LD50: >2000 mg/kg bw	<a href="#">[1]</a> <a href="#">[8]</a>
Acute Dermal Toxicity	Rat	Dermal	LD50: >2000 mg/kg bw	<a href="#">[1]</a>
Acute Inhalation Toxicity	Rat	Inhalation	LC50: >1.25 mg/L (6 hours)	<a href="#">[1]</a>
Skin Corrosion/Irritation	Rabbit	Dermal	Non-irritating	<a href="#">[1]</a> <a href="#">[8]</a>
Eye Irritation	Rabbit	Ocular	Causes serious eye irritation/damage	<a href="#">[1]</a> <a href="#">[9]</a>
Skin Sensitization	Guinea Pig	Dermal	Not a sensitizer	<a href="#">[1]</a> <a href="#">[8]</a>

Sub-lethal effects observed in acute oral toxicity studies included weakness, prostration, and vasodilatation.[\[1\]](#) Eye irritation studies have shown that 1,4-Cyclohexanedimethanol can cause significant eye irritation, with some studies indicating the potential for persistent corneal effects.[\[1\]](#)[\[9\]](#)

## Experimental Protocols

### Acute Oral Toxicity (OECD Test Guideline 423)

The acute oral toxicity of 1,4-Cyclohexanedimethanol was assessed in rats following the OECD Test Guideline 423.[\[8\]](#) This method involves a stepwise procedure with the use of a limited number of animals.

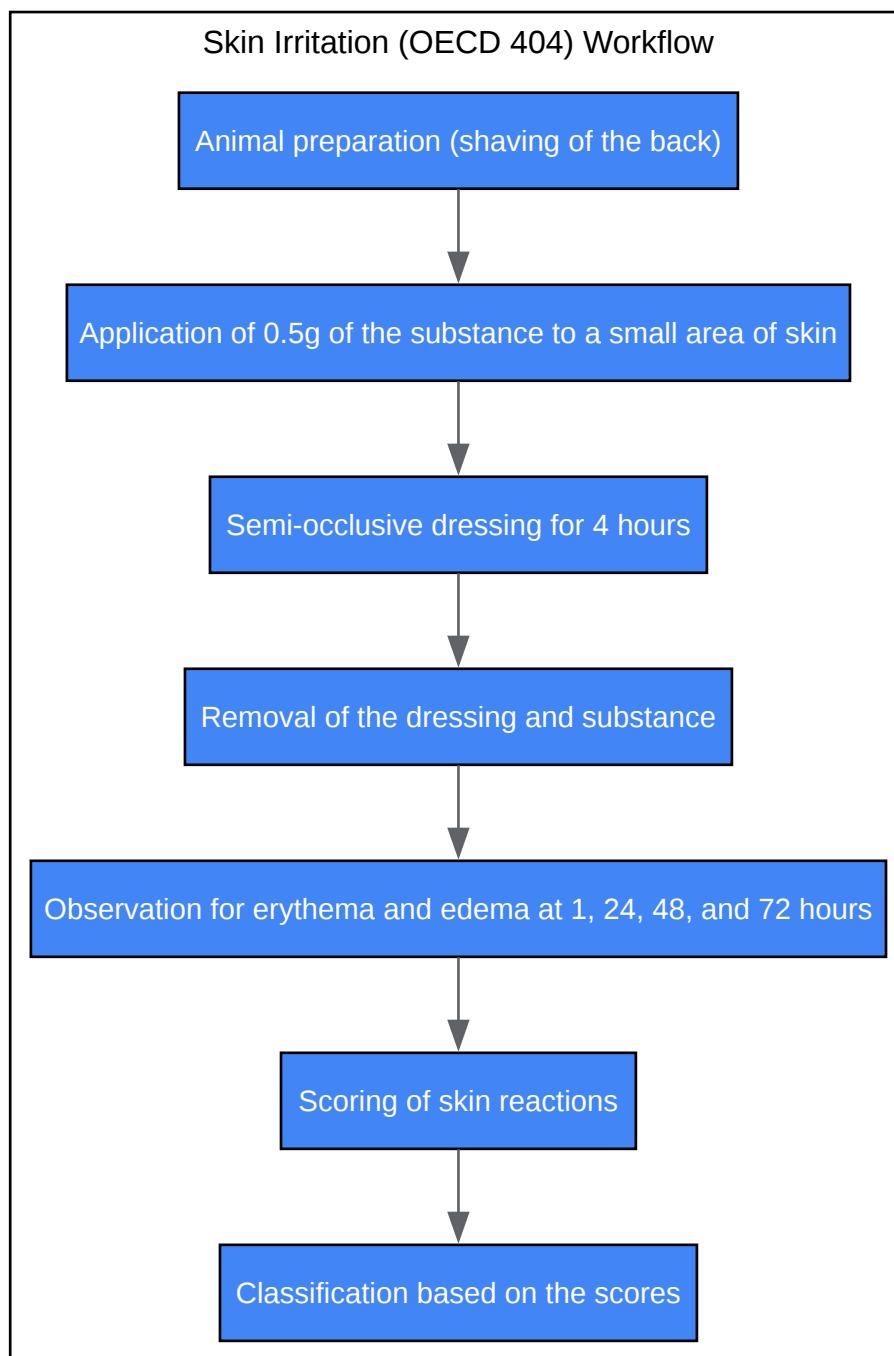


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Caption: Workflow for Acute Oral Toxicity Testing.

## Skin Irritation (OECD Test Guideline 404)

Skin irritation potential was evaluated in rabbits according to OECD Test Guideline 404.<sup>[8]</sup> This test involves the application of the substance to the shaved skin of the animal.



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Caption: Workflow for Skin Irritation Testing.

## Handling, Storage, and First Aid

### Safe Handling and Storage

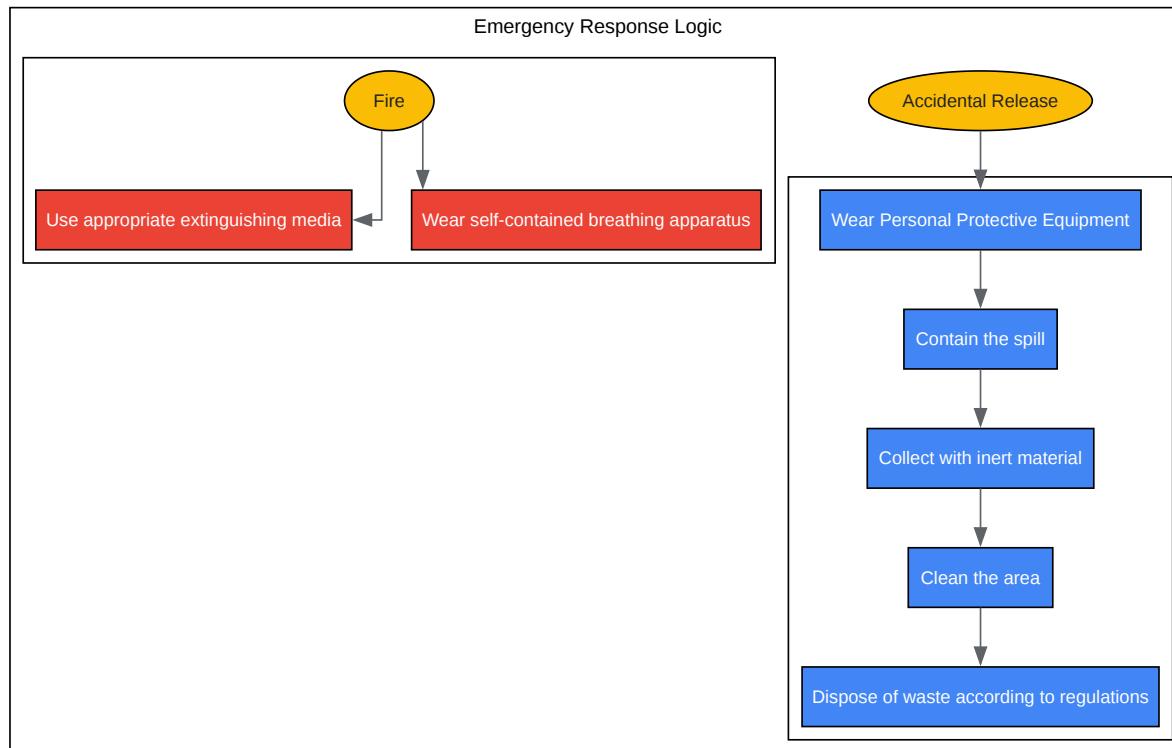
- Handling: Avoid contact with skin and eyes.[10] Do not breathe dust or vapor.[10] Use in a well-ventilated area.[10] Wear appropriate personal protective equipment, including gloves and eye/face protection.[9][10]
- Storage: Store in a cool, dry, and well-ventilated place.[10] Keep the container tightly closed. [10] Incompatible with strong oxidizing agents.[10]

## First Aid Measures

- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention if irritation develops.
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a poison center or doctor.[9]
- Ingestion: Clean mouth with water. Get medical attention.

## Fire and Emergency Procedures

- Extinguishing Media: Use dry chemical powder for small fires. For large fires, use water spray, fog, or foam.
- Specific Hazards: May be combustible at high temperatures.[7] Hazardous decomposition products include carbon oxides (CO, CO<sub>2</sub>).
- Firefighter Protection: Wear self-contained breathing apparatus and full protective gear.
- Accidental Release: Use appropriate tools to put the spilled solid in a convenient waste disposal container. Finish cleaning by spreading water on the contaminated surface and dispose of according to local and regional authority requirements.

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Caption: Emergency Response Flowchart.

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